Precision in Lipid Synthesis: A Technical Guide to (-)-1,2-Epoxydecane

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Compound of Interest

Compound Name:	*(-)-1,2-Epoxydecane*
CAS No.:	*81623-66-7*
Cat. No.:	*B8254225*

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Executive Summary

(-)-1,2-Epoxydecane ($C_{10}H_{20}O$) is a high-value chiral building block used primarily in the synthesis of enantiopure surfactants, pheromones, and lipid-modified pharmaceutical intermediates.[1] While often sourced under generic trade names, its specific utility lies in its absolute configuration—(S)—which dictates its reactivity and biological interaction. This guide clarifies the nomenclature "synonyms" that obscure its identity and provides a validated protocol for its isolation via Hydrolytic Kinetic Resolution (HKR).

Nomenclature & Identity: Decoding the Synonyms

In commercial databases, this molecule is frequently aggregated under the CAS number for its racemic mixture. For asymmetric synthesis, precise identification is critical.[1] The "synonyms" below represent not just alternative names, but different grades of stereochemical purity.

Table 1: Chemical Identity & Synonyms

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Identifier Type	Designation	Technical Context
Common Name	(-)-1,2-Epoxydecane	The specific levorotatory enantiomer.[1][2]
IUPAC Name	(2S)-2-Octyloxirane	Preferred systematic name for the (S) enantiomer.[1]
CAS (Enantiopure)	81623-66-7	Specific registry number for the (S)-(-)-isomer.[1][2]
CAS (Racemic)	2404-44-6	Generic number; often supplied as 50:50 mixture.[1]
Trade Name	Vikolox 10	Industrial grade (typically racemic/technical purity).[1]
Functional Class	C10 Terminal Epoxide	Used when searching for chain-length analogs.[1]

Stereochemical Configuration[1][3]

- Absolute Configuration: (S)
- Optical Rotation: Levorotatory (-)[1]
- Correlation: For simple terminal epoxides derived from alpha-olefins, the (S) enantiomer typically exhibits (-) rotation.[1]
    - (R)-(+)-1,2-Epoxydecane (CAS: 67210-36-0) is the dextrorotatory antipode.[1]

Production & Sourcing: The "Origin" Synonyms

The method of synthesis defines the "synonym" or grade of the material. "1,2-Epoxydecane" synthesized via standard oxidation is racemic.[1] To obtain the specific (-) synonym, one must employ asymmetric catalysis.[1][3]

A. Racemic Synthesis (The Precursor)

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Standard industrial synthesis involves the epoxidation of 1-decene using peracids (e.g., m-CPBA) or green oxidation methods (NaOCl/KBr).[1]

- Reaction: 1-Decene + [O] → (±)-1,2-Epoxydecane[1]
- Result: A 50:50 mixture of (R) and (S) enantiomers.[1]

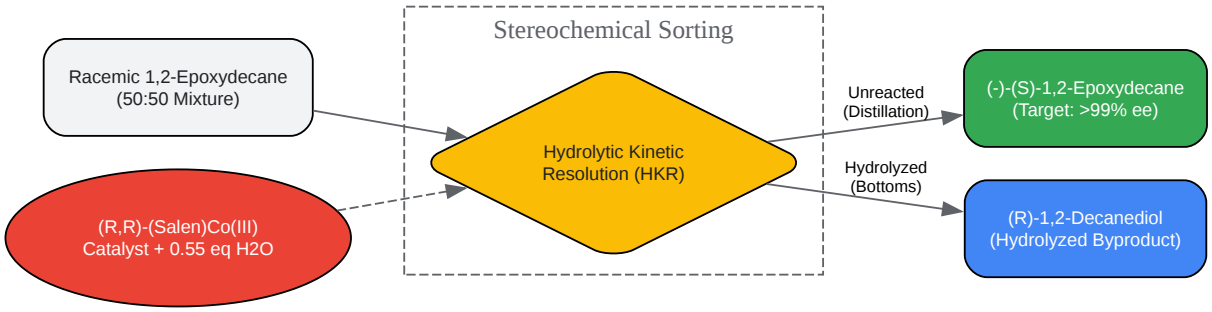
B. Enantioselective Isolation: Hydrolytic Kinetic Resolution (HKR)

To isolate **(-)-1,2-Epoxydecane** from the racemic mixture, the Jacobsen HKR is the gold standard.[1] This process uses a chiral Cobalt-Salen catalyst to selectively hydrolyze the unwanted enantiomer into a water-soluble diol, leaving the desired epoxide intact.

Mechanistic Logic

To obtain the (S)-(-)-epoxide:

- You must consume the (R)-(+)-epoxide.[1]
- The (R,R)-(salen)Co(III) catalyst is "matched" to the (R)-epoxide.[1]
- Action: The catalyst facilitates the attack of water on the (R)-epoxide.[1]
- Outcome: (R)-Epoxide becomes (R)-1,2-Decanediol.[1] The (S)-Epoxide remains unreacted and can be distilled off.[1]



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Figure 1: The Jacobsen HKR workflow for isolating the (-)-enantiomer.[1] Note the use of the (R,R)-catalyst to target the (R)-enantiomer for destruction.

Experimental Protocol: Isolation of (-)-1,2-Epoxydecane

Objective: Isolation of (S)-**(-)-1,2-Epoxydecane** from racemic 1-decene oxide. Scale: Laboratory Prep (100 mmol scale).

Reagents

- Substrate: Racemic 1,2-Epoxydecane (15.6 g, 100 mmol).
- Catalyst: (R,R)-(Salen)Co(II) oligomeric complex (0.5 mol%).[1]
- Co-Catalyst/Activator: Acetic acid (HOAc) and air (to generate Co(III) species).[1]
- Nucleophile: Water (0.99 g, 55 mmol - 0.55 equivalents).[1]
- Solvent: THF (minimal, if needed for catalyst solubility).

Step-by-Step Methodology

- Catalyst Activation:
  - In a round-bottom flask, dissolve the (R,R)-(Salen)Co(II) precatalyst in a minimal amount of toluene or THF.
  - Add 2 equivalents of acetic acid relative to cobalt.[1]
  - Stir open to air for 1 hour to generate the active (Salen)Co(III)-OAc species. Evaporate solvent to obtain the brown solid catalyst.[1]
- Reaction Setup:

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- Add the racemic 1,2-epoxydecane (100 mmol) directly to the flask containing the activated catalyst.
- Cool the mixture to 0°C.

- Hydrolysis:
  - Add water (55 mmol) dropwise over 1 hour. Note: Slow addition is crucial to control the exotherm and ensure selectivity.
  - Allow the mixture to warm to room temperature (20-25°C) and stir for 12–18 hours.
- Monitoring:
  - Monitor conversion via Chiral GC or 1H NMR.[1] The reaction stops when the (R)-epoxide is fully consumed.[1]
- Work-up & Purification:
  - Distillation: The target **(-)-1,2-epoxydecane** is volatile, while the diol byproduct is not.[1]
  - Perform fractional distillation under reduced pressure (approx. 10 mmHg).
  - Collection: Collect the fraction boiling at ~90–94°C (at 15 mmHg).
  - Residue: The pot residue contains the catalyst and the (R)-1,2-decanediol.

Validation:

- Yield: Expected 40–45% (Theoretical max 50%).
- Purity: >99% ee (determined by chiral GC).

Synthetic Utility: Functional Synonyms

In a retrosynthetic analysis, **(-)-1,2-Epoxydecane** is synonymous with "Chiral C10 Electrophile."[1] Its utility stems from the strain of the oxirane ring, which allows for regioselective ring opening.

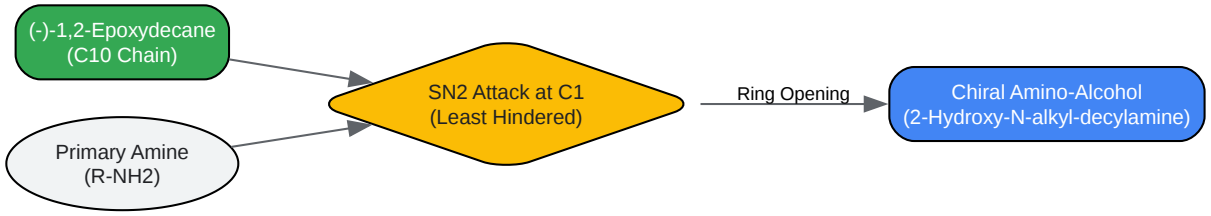
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Regioselectivity Rules[1][4]

- Basic/Nucleophilic Conditions: Attack occurs at the least hindered carbon (C1).[1] This yields a secondary alcohol with the stereochemistry preserved at C2.[1]
- Acidic Conditions: Attack can occur at C2 (more substituted carbon) due to cationic character, often leading to inversion of configuration.

Reaction Pathway: Aminolysis

A common application is the synthesis of chiral amino-alcohols (e.g., for lipidoid drug delivery systems).



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Figure 2: Regioselective ring opening of **(-)-1,2-epoxydecane** by an amine nucleophile.[1]

Technical Specifications

For researchers sourcing or handling this material, the following physical properties are standard for the high-purity enantiomer.

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Property	Value	Note
Molecular Weight	156.27 g/mol	
Physical State	Colorless Liquid	Mobile, ethereal odor.[1][4]
Boiling Point	94°C @ 15 mmHg	208°C @ 760 mmHg (extrapolated).[1]
Density	0.84 g/mL	Less dense than water.[1]
Solubility	Immiscible in water	Soluble in alcohols, ethers, DCM.
Flash Point	78°C	Combustible.[1]
Safety Profile	Irritant	Skin/Eye irritant; potential sensitizer.[1]

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